

# Propanedioyl dichloride IUPAC name and synonyms

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An In-depth Technical Guide to Propanedioyl Dichloride

### Nomenclature and Identification

Propanedioyl dichloride, a highly reactive organic compound, is systematically named under IUPAC nomenclature as propanedioyl dichloride.[1][2] It is more commonly known by its trivial name, **malonyl chloride**.[2][3] This dichloride is the acyl chloride derivative of malonic acid.[2]

A comprehensive list of its synonyms and identifiers is provided below for cross-referencing in scientific literature and chemical databases.



Identifier Type	Value
Preferred IUPAC Name	Propanedioyl dichloride[2]
Common Name	Malonyl chloride[2][3]
Synonyms	Malonyl dichloride, Malonic acid dichloride, Malonoyl chloride, Propanedioyl chloride, Methane-1,1-dicarbonyl chloride[1][3][4][5][6]
CAS Number	1663-67-8[1][3]
Molecular Formula	C <sub>3</sub> H <sub>2</sub> Cl <sub>2</sub> O <sub>2</sub> [1][3]
InChI	InChI=1S/C3H2Cl2O2/c4-2(6)1-3(5)7/h1H2[1][6]
InChlKey	SXYFKXOFMCIXQW-UHFFFAOYSA-N[1][6]
SMILES	C(C(=O)Cl)C(=O)Cl[1][2]

# **Physicochemical Properties**

Propanedioyl dichloride is a colorless to clear yellow or brown liquid.[2][3] It is a dense liquid that decomposes in water.[3][7] A summary of its key physical and chemical properties is presented in the table below.



Property	Value
Molecular Weight	140.95 g/mol [1][3]
Appearance	Colorless to clear yellow to orange to brown liquid[2][3]
Density	1.449 g/mL at 25 °C[3][7]
Boiling Point	53-55 °C at 19 mmHg[3][7]
Flash Point	117 °F (47.2 °C)[3][7]
Refractive Index	n20/D 1.465[3][7]
Water Solubility	Decomposes[3][7]
Vapor Pressure	3.16 mmHg at 25°C[7]

# **Synthesis and Experimental Protocols**

The primary method for the synthesis of propanedicyl dichloride is the reaction of malonic acid with a chlorinating agent, most commonly thionyl chloride.[2][3]

## Synthesis of Propanedioyl Dichloride from Malonic Acid

This protocol describes the preparation of propanedicyl dichloride using thionyl chloride as the chlorinating agent.

#### Materials:

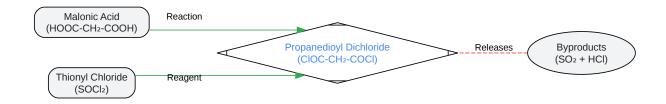
- Malonic acid
- Thionyl chloride (SOCl<sub>2</sub>)
- Distillation apparatus
- Reaction flask with a reflux condenser and a gas outlet
- Heating mantle



#### Procedure:

- In a fume hood, equip a round-bottom flask with a reflux condenser and a gas trap to neutralize the HCl and SO<sub>2</sub> byproducts.
- Place malonic acid into the flask.
- Slowly add an excess of thionyl chloride to the malonic acid at room temperature. The reaction is exothermic and will produce gaseous byproducts.
- Once the initial reaction subsides, gently heat the mixture to reflux until the evolution of gas ceases, indicating the completion of the reaction.
- After the reaction is complete, remove the excess thionyl chloride by distillation.
- The remaining liquid is propanedicyl dichloride, which can be purified by vacuum distillation.

  [3] It is important to note that propanedicyl dichloride is unstable at room temperature and should be freshly distilled or stored at a low temperature (2-8°C) for a few days.[3]



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Caption: Synthesis of propanedicyl dichloride from malonic acid.

# **Applications in Organic Synthesis**

Propanedioyl dichloride is a valuable bifunctional electrophile used in various organic syntheses.[2][8] Its two acyl chloride groups can react with a wide range of nucleophiles, making it a key building block for the synthesis of diverse molecular architectures.

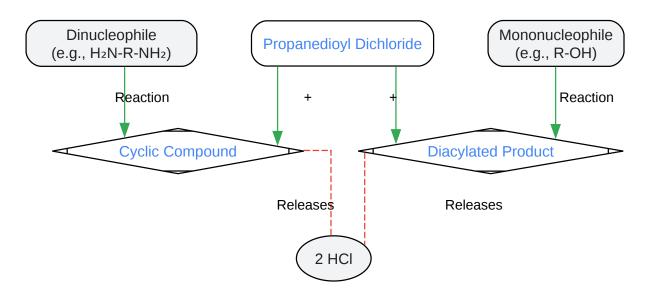
## **Synthesis of Cyclic Compounds**



As a bifunctional compound, propanedicyl dichloride is frequently used in the preparation of cyclic compounds through diacylation reactions.[2] It can react with dinucleophiles to form heterocyclic or carbocyclic rings. For example, it reacts with 1,3-dicarbonyl compounds to form barbiturates and their derivatives, which are an important class of pharmaceutical compounds.

## **Acylating Agent**

Propanedioyl dichloride serves as an excellent acylating agent for introducing the malonyl group into molecules.[8][9] This is particularly useful in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.[3][8]



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Caption: General reactivity of propanedicyl dichloride.

# Safety and Handling

Propanedioyl dichloride is a hazardous chemical that requires careful handling. It is classified as a flammable liquid and vapor and causes severe skin burns and eye damage.[1] It reacts violently with water and protic solvents.[3]



Hazard Statement	GHS Code
Flammable liquid and vapor	H226[1]
Causes severe skin burns and eye damage	H314[1]

#### **Precautionary Measures:**

- Keep away from heat, sparks, open flames, and hot surfaces.[3]
- Wear protective gloves, clothing, eye protection, and face protection.
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.[9]
- Store in a well-ventilated place and keep cool.[3]
- Use in a fume hood.[3]

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## References

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